

# Basic characteristics of maleic acid esters

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## Compound of Interest

Compound Name: *Diisopropyl maleate*

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An In-depth Technical Guide on the Core Characteristics of Maleic Acid Esters

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental characteristics of maleic acid esters, compounds of significant interest in polymer chemistry, organic synthesis, and pharmaceutical sciences. This document details their physicochemical properties, synthesis, and analytical characterization, with a particular focus on their applications in drug development.

## Physicochemical Properties

Maleic acid esters are the diesters of maleic acid. The properties of these esters, such as boiling point and density, generally increase with the molecular weight of the alcohol substituent. They are typically colorless liquids with ester-like odors and are soluble in many organic solvents. Their solubility in water is generally low.

Below is a summary of the physicochemical properties for several common maleic acid esters.

Property	Dimethyl Maleate	Diethyl Maleate	Dibutyl Maleate	Dioctyl Maleate
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>4</sub>	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	C <sub>12</sub> H <sub>20</sub> O <sub>4</sub>	C <sub>20</sub> H <sub>36</sub> O <sub>4</sub>
Molecular Weight ( g/mol )	144.13[1]	172.18[2]	228.29	340.5
Appearance	Colorless, oily liquid[3]	Colorless, oily liquid[4]	Colorless to yellowish liquid	Clear, virtually colorless liquid
Density (g/cm <sup>3</sup> )	1.152 @ 25°C[5]	1.065 @ 20°C[4]	0.99 @ 20°C	0.94 @ 20°C
Melting Point (°C)	-17 to -19[3][5]	-10[4]	-85	-60
Boiling Point (°C)	204-205[5]	223-225[4][6]	280	345
Solubility in Water	Miscible[5]	Slightly soluble[4]	0.17 g/L @ 20°C	Insoluble
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.441[5]	1.441 (25°C)[6]	1.445	1.445 - 1.456

## Synthesis of Maleic Acid Esters

A common and efficient method for the synthesis of maleic acid esters is the esterification of maleic anhydride with the corresponding alcohol. This reaction is typically catalyzed by an acid.

## General Experimental Protocol: Esterification of Maleic Anhydride

This protocol describes a general procedure for the synthesis of dialkyl maleates from maleic anhydride.

Materials:

- Maleic Anhydride

- Alcohol (e.g., methanol, ethanol, n-butanol)
- Acid Catalyst (e.g., p-toluenesulfonic acid, sulfuric acid)
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Brine

#### Equipment:

- Round-bottom flask
- Reflux condenser
- Dean-Stark trap (for alcohols with limited water miscibility like n-butanol)
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus (for purification)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a Dean-Stark trap (if applicable), dissolve maleic anhydride in an excess of the desired alcohol (e.g., a 1:4 molar ratio of anhydride to alcohol)[7].
- **Catalyst Addition:** Add a catalytic amount of an acid catalyst, such as p-toluenesulfonic acid (approximately 1-2% by weight of the maleic anhydride)[8].
- **Reaction:** Heat the mixture to reflux. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap or by thin-layer chromatography

(TLC). The reaction is typically complete within 3 to 16 hours, depending on the alcohol and catalyst used[8][9].

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a solid catalyst is used, it can be removed by filtration. For liquid acid catalysts, the reaction mixture is typically diluted with an organic solvent and washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude ester is then purified by vacuum distillation to obtain the final product.

**Characterization:** The structure and purity of the synthesized maleic acid ester should be confirmed by spectroscopic methods such as FT-IR,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

## Spectroscopic Data

The following tables summarize typical spectroscopic data for common maleic acid esters.

### Infrared (IR) Spectroscopy

Compound	C=O Stretch ( $\text{cm}^{-1}$ )	C=C Stretch ( $\text{cm}^{-1}$ )	C-O Stretch ( $\text{cm}^{-1}$ )	=C-H Stretch ( $\text{cm}^{-1}$ )
Dimethyl Maleate	~1732	~1648	~1222, 1164	~3005
Diethyl Maleate	~1725	~1645	~1265, 1155	~3000
Dibutyl Maleate	~1722	~1645	~1270, 1160	~2960

### $^1\text{H}$ NMR Spectroscopy ( $\text{CDCl}_3$ , $\delta$ in ppm)

Compound	-OCH <sub>3</sub> / -OCH <sub>2</sub> -	-CH=CH-	Alkyl Protons
Dimethyl Maleate	3.78 (s, 6H)	6.28 (s, 2H)	-
Diethyl Maleate	4.25 (q, 4H)	6.25 (s, 2H)	1.32 (t, 6H)
Dibutyl Maleate	4.20 (t, 4H)	6.23 (s, 2H)	1.68 (m, 4H), 1.42 (m, 4H), 0.95 (t, 6H)

### <sup>13</sup>C NMR Spectroscopy (CDCl<sub>3</sub>, δ in ppm)

Compound	C=O	-CH=CH-	-OCH <sub>3</sub> / -OCH <sub>2</sub> -	Alkyl Carbons
Dimethyl Maleate	165.5	129.5	52.0	-
Diethyl Maleate	165.2	130.0	61.2	14.1
Dibutyl Maleate	165.3	130.1	65.0	30.6, 19.2, 13.7

### Mass Spectrometry (Electron Ionization)

Compound	Molecular Ion (M <sup>+</sup> )	Key Fragment Ions (m/z)
Dimethyl Maleate	144	113 ([M-OCH <sub>3</sub> ] <sup>+</sup> ), 85, 59
Diethyl Maleate	172	127 ([M-OC <sub>2</sub> H <sub>5</sub> ] <sup>+</sup> ), 99, 53
Dibutyl Maleate	228	171 ([M-C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> ), 117, 99, 57

## Applications in Drug Development

Maleic acid and its esters play a crucial role in pharmaceutical development. A primary application is the formation of maleate salts with amine-containing active pharmaceutical ingredients (APIs). This salt formation can significantly improve the drug's solubility, stability, and bioavailability[10][11]. Maleate is one of the most commonly used anions for oral dosage forms[10].

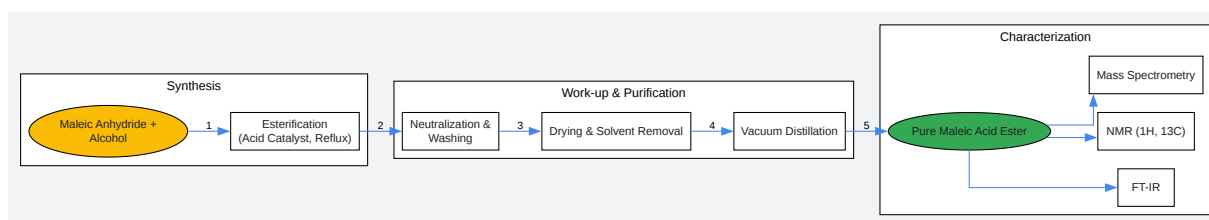
Furthermore, maleic acid derivatives are being explored for use in pH-sensitive drug delivery systems. The ester or amide linkages can be designed to be stable at physiological pH but

hydrolyze in the acidic environment of tumor tissues or endosomes, leading to targeted drug release[12].

## Visualizations

### Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of maleic acid esters.

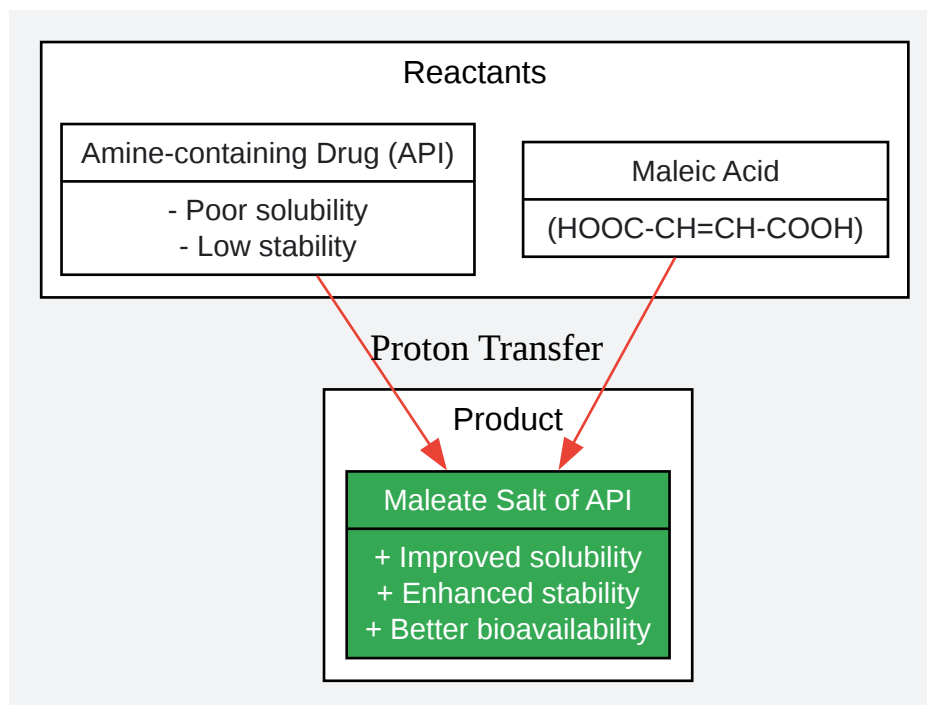


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General workflow for the synthesis and characterization of maleic acid esters.

## Formation of a Maleate Salt for Improved Drug Properties

This diagram illustrates the concept of forming a maleate salt from an amine-containing drug to enhance its physicochemical properties.



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Formation of a maleate salt to improve drug properties.

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## References

- 1. Diethyl maleate(141-05-9) 1H NMR [m.chemicalbook.com]
- 2. Dimethyl maleate(624-48-6) IR Spectrum [chemicalbook.com]
- 3. Dimethyl maleate(624-48-6) 1H NMR [m.chemicalbook.com]
- 4. Dimethyl malate, TMS derivative [webbook.nist.gov]
- 5. mdpi.com [mdpi.com]
- 6. Diethyl maleate(141-05-9) MS [m.chemicalbook.com]
- 7. Diethyl maleate(141-05-9) IR Spectrum [chemicalbook.com]
- 8. researchgate.net [researchgate.net]

- 9. Diethyl malonate [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
- 11. Solved could you please help me to analyze the IR spectra of | Chegg.com [chegg.com]
- 12. rsc.org [rsc.org]
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